

# In-Depth Technical Guide to the Health and Safety of Coumarin 343

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## Compound of Interest

Compound Name: Coumarin 343

Cat. No.: B1210632

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **Coumarin 343**, a fluorescent dye commonly employed in scientific research. The following sections detail its hazardous properties, safe handling procedures, emergency protocols, and available toxicological data.

## Chemical and Physical Properties

**Coumarin 343** is an orange crystalline powder.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Coumarin 343**

Property	Value	Reference
IUPAC Name	2,3,6,7-Tetrahydro-11-oxo-1H,5H,11H-[2]benzopyrano[6,7,8-ij]quinolizine-10-carboxylic acid	[2]
Synonyms	C343, Coumarin 519	[3][4]
CAS Number	55804-65-4	
Molecular Formula	C <sub>16</sub> H <sub>15</sub> NO <sub>4</sub>	
Molecular Weight	285.29 g/mol	
Appearance	Orange crystalline powder	
Melting Point	240 °C (464 °F)	
Solubility	Slightly soluble in water. Soluble in Dimethyl sulfoxide (DMSO) and ethanol.	
Storage Temperature	Room temperature	


## Hazard Identification and Classification

**Coumarin 343** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its potential to cause irritation and acute toxicity upon exposure.

Table 2: GHS Hazard Classification for **Coumarin 343**

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	

GHS Pictograms:

 alt text

Signal Word: Warning

## Safe Handling and Personal Protective Equipment

Adherence to proper handling procedures is crucial to minimize the risk of exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask or higher-level respirator is recommended.

#### General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

## Storage and Disposal

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidizing agents, strong acids, and strong bases.

#### Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them plenty of water to drink. Get medical attention immediately.

## Toxicological Information

The toxicological properties of **Coumarin 343** have not been fully investigated. However, based on available data, it is classified as harmful if swallowed, in contact with skin, or inhaled. It is also known to cause skin and serious eye irritation.

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **Coumarin 343** are not readily available. For the parent compound, coumarin, the oral LD50 in rats is 293 mg/kg.

The mechanism of toxicity for coumarins, in general, is thought to involve metabolic activation in the liver, potentially leading to hepatotoxicity in some species.

## Experimental Protocols

While specific experimental reports for the GHS classification of **Coumarin 343** are not publicly available, the following are detailed methodologies for key toxicological endpoints based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: Healthy young adult albino rabbit.
- Procedure: A small area of the rabbit's skin is clipped free of fur. 0.5 g of the test substance (**Coumarin 343**) is applied to a small gauze patch and then to the prepared skin. The patch is covered with an occlusive dressing for a 4-hour exposure period.

- Observation: After the exposure period, the dressing is removed, and the skin is gently cleansed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The reactions are scored on a scale of 0 (no effect) to 4 (severe erythema or edema).

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

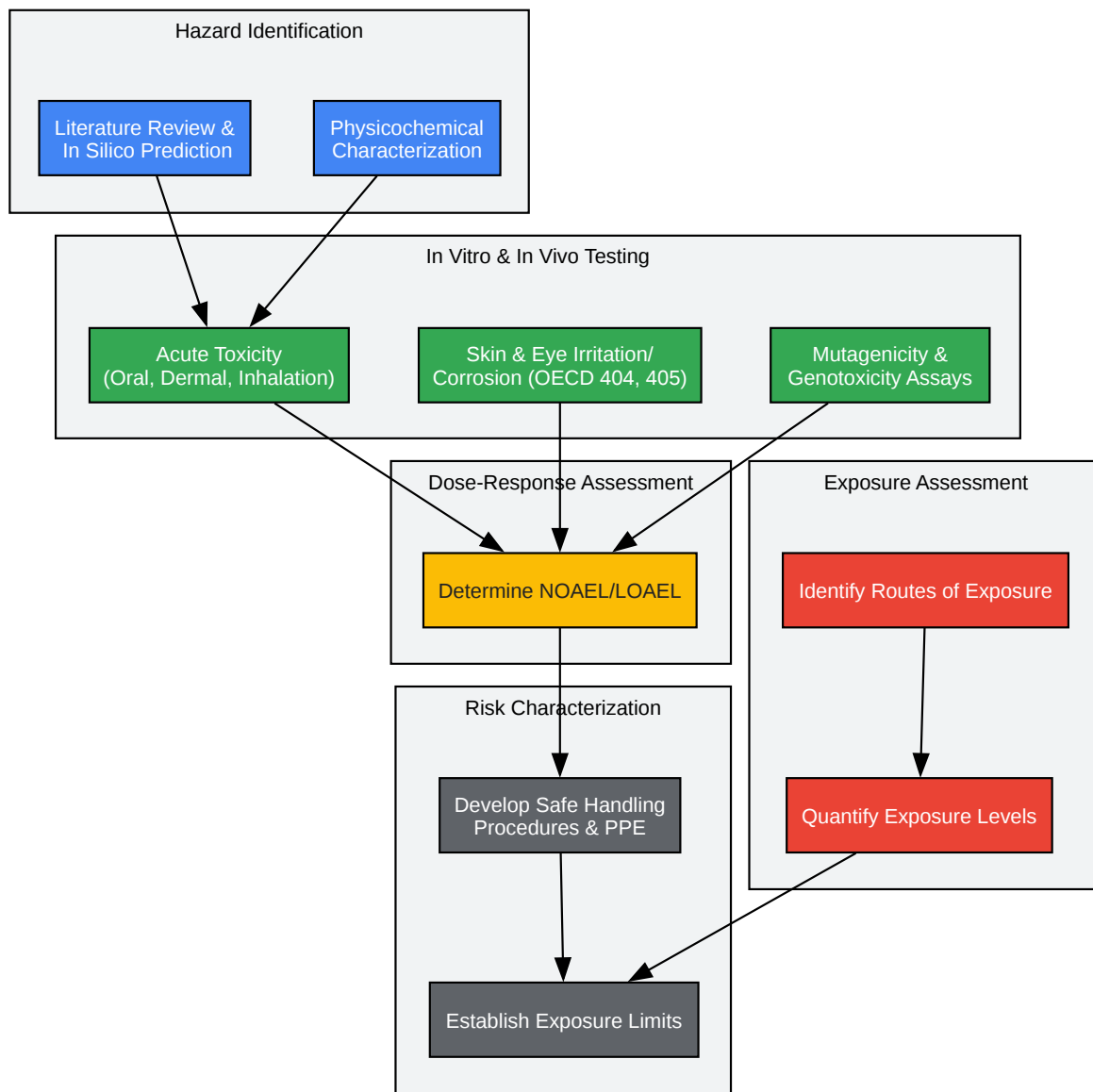
Methodology:

- Test Animal: Healthy young adult albino rabbit.
- Procedure: A single dose of 0.1 g of the test substance (**Coumarin 343**) is instilled into the conjunctival sac of one eye of the rabbit. The eyelids are held together for about one second to prevent loss of the material. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, and redness.
- Scoring: Lesions are scored according to a standardized system to determine the overall irritation score.

## Signaling Pathways and Experimental Workflows

Currently, there is no specific biological signaling pathway that has been identified in the literature as being directly modulated by **Coumarin 343**. Its primary use is as a fluorescent probe, and its biological interactions are typically related to this function rather than a specific signaling cascade.

However, to illustrate a logical workflow for assessing the safety of a chemical like **Coumarin 343**, the following diagram outlines the general process from initial hazard identification to risk assessment.



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## References

- 1. Coumarin 343, pure, laser grade 100 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Coumarin 343 | C<sub>16</sub>H<sub>15</sub>NO<sub>4</sub> | CID 108770 - PubChem [pubchem.ncbi.nlm.nih.gov]
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